2-Chloro-N-[(1S)-1-(4-fluorophenyl)ethyl]acetamide Synthesis Protocol

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Compound of Interest

Compound Name:	*2-chloro-N-[(1S)-1-(4-fluorophenyl)ethyl]acetamide*
CAS No.:	*872124-85-1*
Cat. No.:	*B3161663*

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Executive Summary

This technical guide details the synthesis of **2-chloro-N-[(1S)-1-(4-fluorophenyl)ethyl]acetamide**, a critical chiral building block used in the development of pharmaceutical intermediates, particularly for herbicide safeners and potential API scaffolds (e.g., analogs of lacosamide or kinase inhibitors). The protocol employs a nucleophilic acyl substitution strategy using (S)-1-(4-fluorophenyl)ethylamine and chloroacetyl chloride under Schotten-Baumann-like conditions in an organic solvent.

This method is selected for its high atom economy, preservation of stereochemical integrity (maintaining the S-configuration), and scalability. The resulting α-chloroacetamide moiety serves as a versatile electrophilic handle for subsequent nucleophilic substitutions (e.g., with amines, thiols, or alkoxides).

Strategic Analysis & Retrosynthesis

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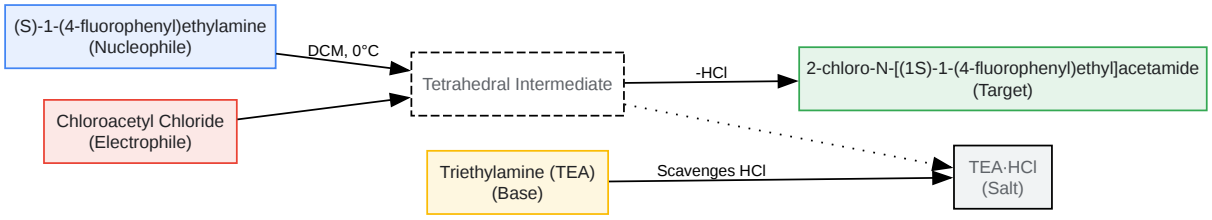
Retrosynthetic Logic

The target molecule is disconnected at the amide bond. The most reliable forward synthesis involves the acylation of a primary chiral amine with a highly reactive acyl chloride.

- Bond Formation: Amide coupling via Nucleophilic Acyl Substitution.
- Chirality Preservation: The reaction conditions (0°C to RT, mild base) are designed to prevent racemization at the benzylic carbon.
- Reagent Selection:
  - Electrophile: Chloroacetyl chloride (highly reactive, cost-effective).[1][2]
  - Nucleophile: (S)-1-(4-fluorophenyl)ethylamine (commercially available chiral pool).
  - Base: Triethylamine (TEA) acts as an HCl scavenger to drive the equilibrium and protect the amine from protonation.

Reaction Scheme

The following diagram illustrates the chemical transformation and the preservation of the stereocenter.



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Caption: Nucleophilic acyl substitution pathway preserving the (S)-configuration.

Materials & Equipment

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Critical Reagents

Reagent	Equiv.	Role	Purity Requirement
(S)-1-(4-fluorophenyl)ethylamine	1.0	Limiting Reagent	>98% ee (Chiral purity is critical)
Chloroacetyl chloride	1.1 - 1.2	Acylating Agent	Distilled if dark/colored; Lachrymator
Triethylamine (TEA)	1.2 - 1.5	Base	Dry; Free of secondary amines
Dichloromethane (DCM)	Solvent	Reaction Medium	Anhydrous (preferred) or ACS Grade

Equipment

- Reactor: 3-neck round-bottom flask (RBF) equipped with a magnetic stir bar.
- Addition: Pressure-equalizing addition funnel (essential for controlling exotherm).
- Atmosphere: Nitrogen or Argon inlet (to prevent hydrolysis of acyl chloride).
- Cooling: Ice/Water bath (0–5°C).

Core Synthesis Protocol

Step-by-Step Procedure

Step 1: Reactor Setup & Solubilization

- Flame-dry or oven-dry a 250 mL 3-neck RBF and cool under a stream of nitrogen.
- Charge the flask with (S)-1-(4-fluorophenyl)ethylamine (10.0 mmol, 1.39 g) and DCM (50 mL).
- Add Triethylamine (12.0 mmol, 1.67 mL) to the stirring solution.

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- Submerge the flask in an ice/water bath and allow to cool to internal temperature < 5°C.

Step 2: Controlled Addition (Critical Step)

- Prepare a solution of Chloroacetyl chloride (11.0 mmol, 0.88 mL) in DCM (10 mL) in the addition funnel. Note: Dilution prevents localized hotspots.
- Add the acyl chloride solution dropwise over 20–30 minutes.
  - Control Point: Monitor internal temperature; do not exceed 10°C. Rapid addition can lead to bis-acylation or racemization.
- Observe the formation of a white precipitate (TEA·HCl salts), indicating reaction progress.

Step 3: Reaction & Monitoring

- Once addition is complete, remove the ice bath and allow the mixture to warm to Room Temperature (20–25°C).
- Stir for 2–4 hours.
- QC Check: Monitor by TLC (Silica gel, 30% EtOAc/Hexane).
  - Amine Rf: ~0.2 (stains with Ninhydrin).
  - Product Rf: ~0.6 (UV active, does not stain with Ninhydrin).
  - Criterion: Disappearance of starting amine.

Step 4: Workup & Isolation

- Quench the reaction by adding Water (30 mL) to the stirring mixture.
- Transfer to a separatory funnel. Separate the phases.
- Wash Sequence (Crucial for purity):
  - Wash 1: 1M HCl (30 mL) – Removes unreacted amine and TEA.

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- Wash 2: Saturated $NaHCO_3$ (30 mL) – Neutralizes residual acid/hydrolyzed acyl chloride.
- Wash 3: Brine (saturated NaCl, 30 mL) – Dries the organic layer.

- Dry the organic phase over anhydrous $MgSO_4$ or Na_2SO_4.
- Filter and concentrate under reduced pressure (Rotovap) at 40°C to yield the crude solid.

Purification & Characterization

Purification Strategy

The crude product is often sufficiently pure (>95%) for subsequent steps. If higher purity is required:

- Recrystallization: Dissolve in minimum hot Ethanol or EtOAc, then slowly add Hexane or Water until turbid. Cool to 4°C.
- Column Chromatography: Silica gel; Gradient elution 10% → 40% EtOAc in Hexane.

Analytical Data (Expected)

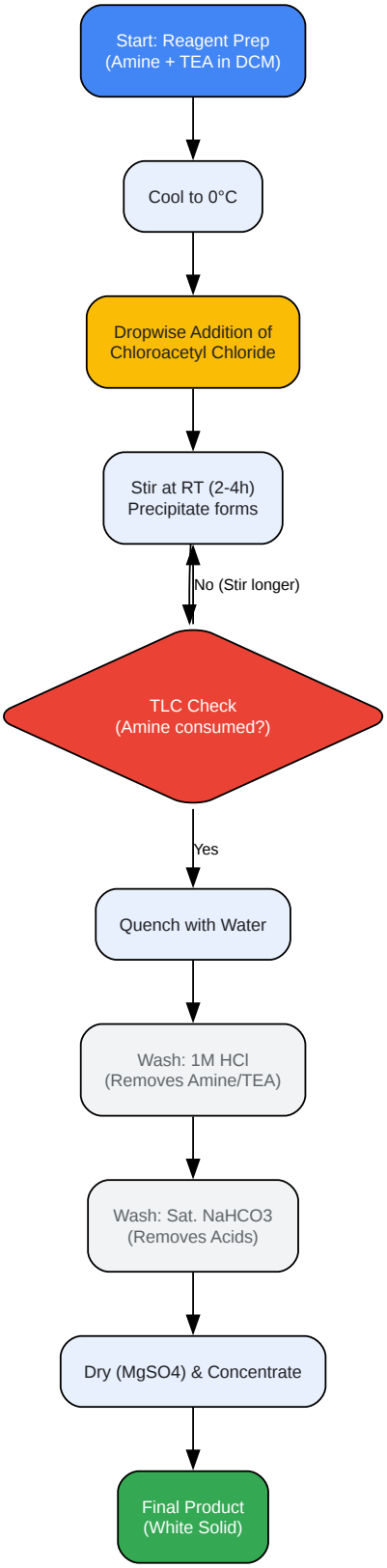
- Physical State: White to off-white crystalline solid.
- Melting Point: 104–106°C (typical for similar chloroacetamides).
- ^1H NMR (400 MHz, $CDCl_3$):
  - δ 7.30–7.00 (m, 4H, Ar-H)
  - δ 6.80 (br s, 1H, NH)
  - δ 5.15 (quintet, 1H, CH-N)
  - δ 4.05 (s, 2H, CH_2-Cl) – Characteristic singlet
  - δ 1.55 (d, 3H, CH_3)
- Chiral HPLC: Chiralcel OD-H or AD-H column; Hexane/IPA mobile phase. Verify enantiomeric excess (ee) > 98%.

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Workflow Visualization

The following diagram outlines the logical flow from reaction setup through to isolation, ensuring a self-validating process.

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Caption: Step-by-step experimental workflow for synthesis and isolation.

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Safety & Troubleshooting

Process Safety

- Chloroacetyl Chloride: Potent lachrymator and corrosive. Handle strictly in a fume hood. Inhalation can cause severe respiratory edema.
- Hydrofluoric Acid Risk: While the C-F bond is stable under these conditions, ensure no strong Lewis acids are introduced that could defluorinate the ring.
- Exotherm: The reaction is exothermic. Failure to cool during addition can cause solvent boiling and runaway pressure buildup.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of acyl chloride	Ensure reagents/solvents are dry; check N_2 line.
Impurity: Bis-acylation	Excess acyl chloride / High Temp	Keep temp < 5°C during addition; strictly use 1.1 eq.
Racemization	High Temp or Strong Base	Avoid heating > 40°C; use mild bases like TEA or K_2CO_3.
Product Oiling Out	Residual Solvent	Triturate with Hexane/Pentane to induce crystallization.

References

- BenchChem. (2025).[1][2] Synthesis of 2-chloro-N-(1-phenylethyl)acetamide: An Application Note and Protocol. Retrieved from
- Sigma-Aldrich. (n.d.). 2-Chloro-N-(4-fluorophenyl)acetamide Product Information. Retrieved from
- Organic Syntheses. (1927). Chloroacetamide Synthesis Protocol. Org. Synth. 1927, 7, 16. Retrieved from

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- Mishra, D., et al. (2017).[3][4] A facile amidation of chloroacetyl chloride using DBU. International Journal of ChemTech Research. Retrieved from
- PubChem. (n.d.). 2-chloro-N-[1-(4-fluorophenyl)ethyl]acetamide Compound Summary. Retrieved from

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Sources

- 1. benchchem.com [benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. sphinxsai.com [sphinxsai.com]
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